

TC-SP 14 stability and long-term storage conditions

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: TC-SP 14

Cat. No.: B15569248

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Technical Support Center: TC-SP 14

Unable to retrieve information on "TC-SP 14".

Our initial searches for "TC-SP 14" did not yield any relevant results for a chemical compound used in research, scientific, or drug development applications. The search results primarily point to unrelated products, including a shooter's pack and a thermal edge bond solution.

This suggests that "TC-SP 14" may be an internal laboratory designation, a shorthand, or a less common name for the compound of interest. To provide you with accurate stability and long-term storage information, as well as troubleshooting guides and experimental protocols, we require more specific details about the molecule.

To proceed, please provide one or more of the following:

- Full Chemical Name: The systematic name of the compound (e.g., (2R,3S)-2-(4-methoxyphenyl)-3-((4-methylphenyl)sulfonyloxy)-2,3-dihydro-1,5-benzothiazepin-4(5H)-one).
- CAS Number: The unique numerical identifier assigned by the Chemical Abstracts Service.
- SMILES String: A line notation for the chemical structure of the molecule.
- Any known synonyms or alternative names.

Once this information is provided, we can conduct a targeted search to gather the necessary data and generate the comprehensive technical support center content you have requested.

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